

# An In-depth Technical Guide to 3-Bromo-4-iodobenzoic Acid

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## Compound of Interest

Compound Name: 3-Bromo-4-iodobenzoic acid

Cat. No.: B1286127

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-Bromo-4-iodobenzoic acid**, a key building block in synthetic organic chemistry and drug discovery. The document details its chemical and physical properties, outlines a general synthetic approach, and discusses its applications, particularly in the development of novel therapeutics.

## Core Properties and Data

**3-Bromo-4-iodobenzoic acid** is a halogenated aromatic carboxylic acid. Its structure, featuring both bromine and iodine atoms on the benzoic acid core, makes it a versatile reagent for various cross-coupling reactions.

Table 1: Physicochemical Properties of **3-Bromo-4-iodobenzoic Acid**

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrIO <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	326.91 g/mol	[2][3][4][5]
CAS Number	249647-25-4	[1][3]
Appearance	Light pink crystalline powder	[6]
Melting Point	242-243 °C	[6]
Purity	Typically ≥95-98%	[1][6]
Storage Conditions	Store in a dark, dry place at room temperature.	[6]
Solubility	Data not widely available, but expected to be soluble in organic solvents like DMSO and DMF.	
InChI Key	VRRRMWPFDXNFBX-UHFFFAOYSA-N	[7]

## Health and Safety Information

**3-Bromo-4-iodobenzoic acid** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[6][8]

- Hazard Statements: H302, H315, H319, H335.[6]
- Precautionary Statements: P280, P301+P312, P261.[6]
- Personal Protective Equipment (PPE): Appropriate PPE, such as gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.[8]

## Experimental Protocols: Synthesis

While specific, detailed, and reproducible experimental protocols for the synthesis of **3-Bromo-4-iodobenzoic acid** are not extensively published in readily available literature, a general synthetic route has been reported.

General Synthesis from 1-Ethyl-4-iodobenzene:

One documented pathway involves a multi-step reaction starting from 1-ethyl-4-iodobenzene. [3] The process can be summarized as follows:

- **Halogenation:** The starting material undergoes bromination and iodination to introduce the bromo and iodo groups onto the aromatic ring. This step typically involves reagents like iodine and bromine.[3]
- **Oxidation:** The ethyl group is then oxidized to a carboxylic acid. This transformation is often achieved using a strong oxidizing agent such as chromium (VI) oxide in an acidic medium like acetic acid.[3]
- **Purification:** The final product, **3-Bromo-4-iodobenzoic acid**, is purified from the reaction mixture, commonly through recrystallization, to achieve the desired purity.

Due to the hazardous nature of the reagents involved, particularly chromium (VI) oxide, all synthetic steps must be performed with extreme caution and appropriate safety measures in place.

## Applications in Drug Development and Organic Synthesis

The unique substitution pattern of **3-Bromo-4-iodobenzoic acid** makes it a valuable intermediate in the synthesis of complex organic molecules.

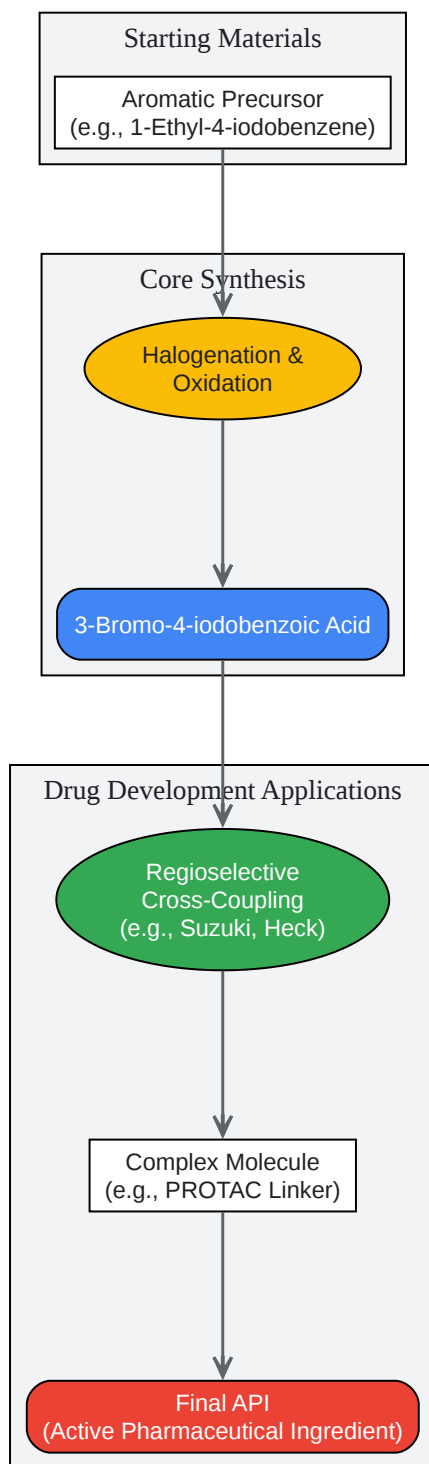
- **Protein Degradation Building Blocks:** This compound is classified as a building block for protein degraders, indicating its use in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other related molecules aimed at targeted protein degradation.[1]
- **Cross-Coupling Reactions:** The presence of two different halogen atoms (bromo and iodo) at distinct positions allows for regioselective cross-coupling reactions. The carbon-iodine bond is more reactive than the carbon-bromine bond in reactions like Suzuki and Heck couplings.

[9] This differential reactivity enables the sequential introduction of different functional groups, which is a powerful strategy in the synthesis of complex drug candidates, including anti-inflammatory and anti-cancer agents.[9]

- Precursor for Novel Therapeutics: As a derivative of iodobenzoic acid, it serves as a starting material for creating novel compounds with potential biological activities. For instance, derivatives of iodobenzoic acids have been used to synthesize acylhydrazones with antimicrobial and anticancer properties.[10]

## Visualization of Synthetic Utility

The following diagram illustrates the role of **3-Bromo-4-iodobenzoic acid** as a key intermediate in a typical synthetic workflow in drug discovery.



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Caption: Synthetic workflow of **3-Bromo-4-iodobenzoic acid**.

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